

Personal protective equipment for handling 2-Phenoxyethyl acrylate

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Compound of Interest

Compound Name: 2-Phenoxyethyl acrylate

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Essential Safety and Handling Guide for 2-Phenoxyethyl Acrylate

This guide provides immediate and essential safety and logistical information for the handling and disposal of **2-Phenoxyethyl acrylate** (CAS No. 48145-04-6), a monofunctional acrylic monomer. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Summary: **2-Phenoxyethyl acrylate** is classified as a skin sensitizer, which may cause an allergic skin reaction.^{[1][2][3][4]} It is also known to cause serious eye irritation and is toxic to aquatic life with long-lasting effects.^{[1][3][4]}

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Eye and Face Protection	Safety goggles or safety glasses with side-shields.[1][2]	Protects against splashes and vapors.
Skin Protection	Chemical-resistant gloves (nitrile rubber, >0.5 mm thickness), long-sleeved clothing, or a complete chemical-resistant suit.[1][2]	Prevents skin contact and potential sensitization.[2]
Respiratory Protection	Use in a well-ventilated area. If ventilation is insufficient or for spill response, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges.[1]	Protects against inhalation of vapors and mists.

Operational Plan for Safe Handling

Follow these step-by-step procedures for the safe handling of **2-Phenoxyethyl acrylate** from receipt to disposal.

1. Receiving and Storage:

- Inspect incoming containers for damage or leaks.
- Store in a cool, dry, well-ventilated area away from direct sunlight, heat, sparks, and open flames.[1][5][6]
- Keep containers tightly closed.[5][6]
- Store away from incompatible materials such as strong acids, bases, oxidizing agents, and free radical initiators.[7]

2. Handling and Use:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ground and bond containers during transfer to prevent static discharge.[7]
- Avoid breathing vapors or mist.[1][3][4]
- Prevent contact with skin and eyes by wearing the specified PPE.[1][3][4]
- Wash hands thoroughly with soap and water after handling and before breaks.[1]

3. Spill Response:

- Evacuate: Immediately evacuate the area in case of a spill.
- Ventilate: Ensure adequate ventilation.
- Contain: Wear appropriate PPE. Contain the spill using inert, non-combustible absorbent materials like sand, earth, or vermiculite.[1][5] Prevent the spill from entering drains or waterways.[1][5][7]
- Collect: Collect the absorbed material into a suitable, properly labeled container for disposal. [1][5]

4. First Aid:

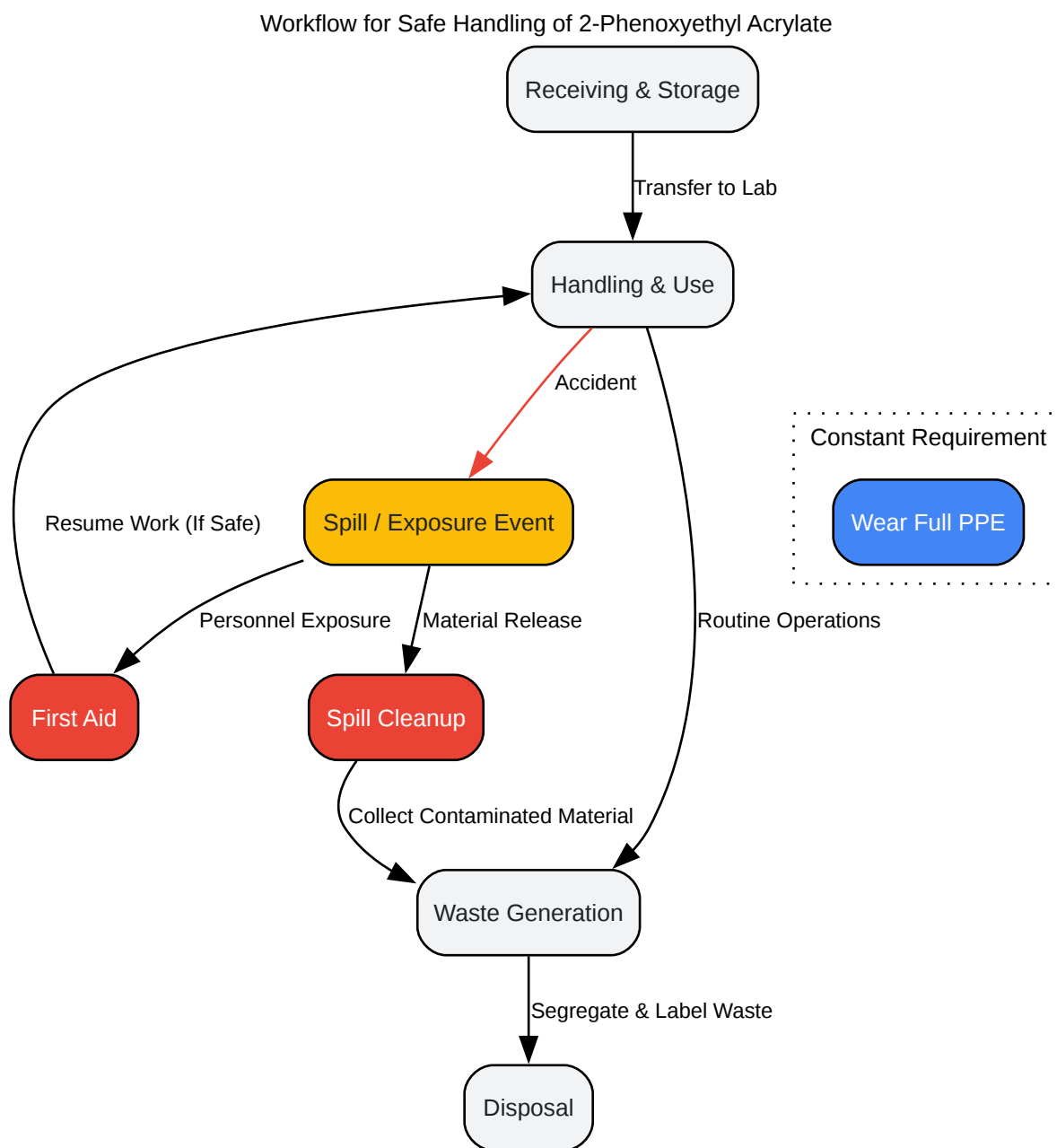
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[1][4] Remove contaminated clothing and wash it before reuse.[1][4] If skin irritation or rash occurs, seek medical attention.[1][4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids.[1][3] Seek medical attention.[3][8]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention if symptoms occur.[1][9]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[1]

Disposal Plan

Proper disposal of **2-Phenoxyethyl acrylate** and contaminated materials is crucial to prevent environmental harm.

- **Waste Classification:** **2-Phenoxyethyl acrylate** and materials contaminated with it are considered hazardous waste.^[9]
- **Unused Product:** Dispose of unused **2-Phenoxyethyl acrylate** as hazardous waste through a licensed contractor, following local, regional, and national regulations.^{[1][3][9]} Do not dispose of it down the drain or into the environment.^{[1][9]}
- **Contaminated Materials:** All contaminated materials, including absorbent materials from spills, used PPE (gloves, etc.), and empty containers, should be collected in a labeled, sealed container and disposed of as hazardous waste.^{[1][9]}
- **Empty Containers:** Emptied containers may retain product residue and vapors and should be treated as hazardous waste.^[1]

Workflow for Safe Handling of **2-Phenoxyethyl Acrylate**



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A flowchart illustrating the key stages of safely handling **2-Phenoxyethyl acrylate**.

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